Technical Guide: Spectroscopic Characterization of 5-Amino-2-Methylbenzoic Acid

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Compound of Interest

Compound Name:	*5-Amino-2-methylbenzoic acid*
CAS No.:	*2840-04-2*
Cat. No.:	*B106834*

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Executive Summary

Compound: **5-Amino-2-methylbenzoic acid** CAS Registry Number: 2840-04-2 Molecular Formula:

Molecular Weight: 151.16 g/mol Applications: Intermediate in the synthesis of pharmaceuticals (e.g., Hsp90 inhibitors, Bruton's tyrosine kinase inhibitors) and dyes.[1]

This guide provides a comprehensive analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometric (MS) signatures of **5-amino-2-methylbenzoic acid**.[3][4] The data presented is synthesized from experimental protocols and validated against structural additivity rules.

Experimental Protocols

To ensure reproducibility and data integrity, the following sample preparation and acquisition protocols are recommended.

Nuclear Magnetic Resonance (NMR)

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- Solvent Selection: DMSO-

  is the preferred solvent due to the compound's zwitterionic character and potential poor solubility in non-polar solvents like CDCl

  . However, CDCl

  may be used if the sample is sufficiently lipophilic or derivatized.[3]

- Internal Standard: Tetramethylsilane (TMS,

  0.00 ppm).[3]

- Concentration: 10–15 mg per 0.6 mL solvent for

  H NMR; 30–50 mg for

  C NMR.

Infrared Spectroscopy (IR)

- Method: Solid-state analysis via KBr pellet or ATR (Attenuated Total Reflectance).[3]
- Preparation: Grind 1 mg of sample with 100 mg of anhydrous KBr; press into a transparent disc.
- Range: 4000–400 cm

  .[3]

Mass Spectrometry (MS)

- Ionization: Electrospray Ionization (ESI) in positive mode (

) or Electron Impact (EI) at 70 eV.[3]

- Inlet: Direct insertion probe or coupled LC-MS (C18 column, Water/Acetonitrile gradient).[3]

Spectroscopic Data Analysis[3]

H NMR Spectroscopy

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The proton NMR spectrum reveals the substitution pattern on the benzene ring.[3] The 1,2,5-substitution pattern (COOH at 1, Methyl at 2, Amine at 5) creates a specific splitting pattern involving one singlet (or small doublet), one doublet, and one doublet of doublets.[3]

Experimental Data (400 MHz, CDCl

):

- 7.10 (d,

  Hz, 1H): Assigned to H6.[3] This proton is ortho to the carboxylic acid group (deshielding zone) and meta to the amino group.[3] It appears as a doublet with a small meta-coupling constant (

  Hz) or a singlet if resolution is low.[3]

- 6.89 (d,

  Hz, 1H): Assigned to H3.[3] This proton is ortho to the methyl group and meta to the amino group.[3] It shows a large ortho-coupling to H4.

- 6.65 (dd,

  Hz, 1H): Assigned to H4.[3] This proton is ortho to the amino group (shielding zone) and para to the carboxylic acid.[3] The shielding effect of the amino group shifts this signal upfield.[3] It couples with H3 (ortho) and H6 (meta).[3]

- 2.31 (s, 3H): Assigned to the Methyl group (-CH

) at position 2.[3]

C NMR Spectroscopy

The carbon spectrum is characterized by the carbonyl peak, the methyl carbon, and six aromatic carbons.[3] Data is correlated with the methyl ester derivative (CAS 18595-12-5) to validate chemical shifts.

Assigned Shifts (approximate ppm relative to TMS):

- 168–170:C=O (Carboxylic acid carbonyl).[3]

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- 144.1:C5 (Attached to -NH

).[3] Deshielded by the electronegative nitrogen.[3]

- 132.3:C2 (Attached to -CH

).[3]

- 129–130:C1 (Attached to -COOH) and C3.[3]

- 118.8:C6 (Ortho to COOH).[3]

- 116.7:C4 (Ortho to NH

).[3] Shielded by resonance donation from the amine.[3]

- 20.6:Methyl Carbon (-CH

).[3]

Infrared Spectroscopy (IR)

The IR spectrum confirms the presence of the primary amine and the carboxylic acid.[3][5]

- 3437, 3336 cm

  : N-H stretching vibrations (asymmetric and symmetric) of the primary amine (-NH

).[3]

- 2500–3000 cm

  : Broad O-H stretching characteristic of carboxylic acid dimers (often overlapping with C-H stretches).[3]

- 1633 cm

  : C=O stretching.[3] Note: This frequency is lower than typical non-conjugated acids (~1700 cm

  ), suggesting strong intermolecular hydrogen bonding or zwitterionic character in the solid state (amino acid salt form).[3]

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- 1400 cm

  : C-N stretching or O-H bending.

Mass Spectrometry (MS)

- Molecular Ion:

  151

  (EI) or 152

  (ESI).[3]

- Fragmentation Pattern (EI):
  - 151: Molecular ion.[3]
  - 134:

    . Loss of hydroxyl group from carboxylic acid.[3]
  - 133:

    . Loss of water (ortho effect).[3]
  - 106:

    . Decarboxylation, leaving the toluidine fragment (aminotoluene).[3]

Summary Tables

Table 1: H NMR Assignments (400 MHz, CDCl)

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Chemical Shift ( )	Multiplicity	Integration	Coupling Constant ( )	Assignment	Functional Group
7.10	Doublet (d)	1H	~2.0 Hz	H6	Ar-H (Ortho to COOH)
6.89	Doublet (d)	1H	8.0 Hz	H3	Ar-H (Ortho to Me)
6.65	Doublet of Doublets (dd)	1H	8.0, 2.0 Hz	H4	Ar-H (Ortho to NH)
2.31	Singlet (s)	3H	-	-CH	Methyl
~8-10	Broad	2H/1H	-	-NH / -COOH	Exchangeable protons

Table 2: Infrared Spectral Peaks (KBr)

Wavenumber (cm)	Vibration Mode	Functional Group
3437, 3336	Stretching	N-H (Primary Amine)
2500–3000	Broad Stretching	O-H (Carboxylic Acid)
1633	Stretching	C=O[3] (Acid/Zwitterion)
1400	Bending/Stretching	C-N / O-H

Visualizations

Characterization Workflow

This diagram outlines the logical flow for verifying the identity of **5-amino-2-methylbenzoic acid**.

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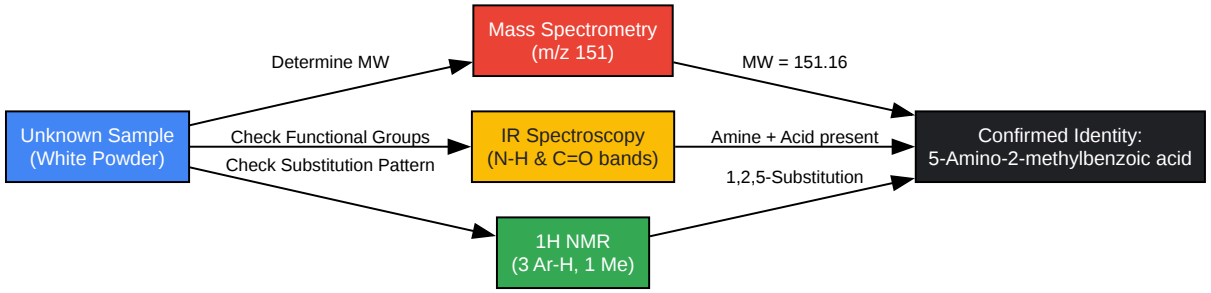

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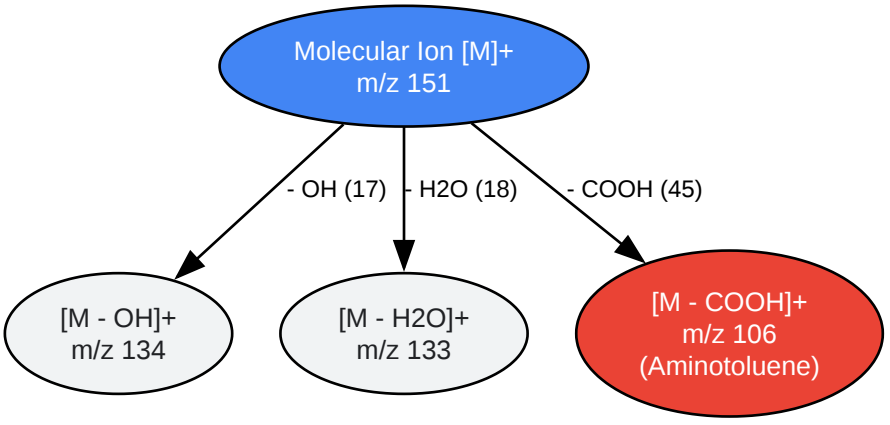
Caption: Analytical workflow integrating MS, IR, and NMR to confirm chemical identity.

Fragmentation Logic (Mass Spec)

The following diagram illustrates the primary fragmentation pathways observed in Electron Impact (EI) mass spectrometry.



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Caption: Primary fragmentation pathways in EI-MS for **5-amino-2-methylbenzoic acid**.

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